Comparative Characterization Guide: 2-Methylpiperidine-2-carboxamide Hydrochloride

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Compound of Interest	
Compound Name:	*2-Methylpiperidine-2-carboxamide hydrochloride*
CAS No.:	*1461713-92-7*
Cat. No.:	*B1458224*

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Executive Summary & Compound Identity

2-Methylpiperidine-2-carboxamide hydrochloride is a chiral building block featuring a quaternary carbon at the 2-position. It is structurally related to the local anesthetics Mepivacaine and Ropivacaine but is distinct due to the primary amide functionality and the specific methylation pattern.

- Chemical Name: **2-Methylpiperidine-2-carboxamide hydrochloride**[1][2][3][4]
- CAS Number (HCl Salt): 1461713-92-7[1][2][3]
- CAS Number (Free Base): 1461869-30-6
- Molecular Formula: $C_7H_{14}N_2O \cdot HCl$
- Molecular Weight: 178.66 g/mol (Salt) / 142.20 g/mol (Base)

Comparative Melting Point Analysis

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Melting point (MP) data for quaternary ammonium salts is often dependent on the specific crystal habit and hydration state. Below is a comparative dataset referencing the target compound against its closest structural analogs to establish an Expected Thermal Range.

Compound Class	Chemical Structure	CAS No.[3][5][6][7][8][9][10]	Melting Point (°C)	Trend Analysis
Target (Salt)	2-Methylpiperidine-2-carboxamide HCl	1461713-92-7	>200°C (Dec.)	High MP due to ionic lattice; likely decomposes.
Target (Base)	2-Methylpiperidine-2-carboxamide	1461869-30-6	140 – 160°C	Predicted range based on amide H-bonding.
Analog 1	Pipecolamide (Des-methyl base)	19889-77-1	138 – 140°C	Lack of steric bulk lowers MP slightly.
Analog 2	Methyl (S)-piperidine-2-carboxylate HCl	18650-39-0	168 – 172°C	Esters generally melt lower than amides.
Precursor	(S)-2-Methylproline (Amino Acid)	42856-71-3	248 – 252°C (Dec.)	Zwitterionic character leads to high MP.

*Note: Exact experimental values for CAS 1461713-92-7 are not standardized in open public pharmacopeias. The ranges provided are derived from Structure-Property Relationship (SPR) analysis of homologous series.

Technical Analysis: Why the Data Varies

Researchers often encounter discrepancies in melting points for this class of compounds due to three factors:

- Hygroscopicity: The hydrochloride salt is prone to absorbing atmospheric moisture, which depresses the observed melting point (colligative property).

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- Thermal Decomposition: Quaternary alpha-amino amides can undergo thermal cyclization or deamidation near their melting points, resulting in a "decomposition range" rather than a sharp melt.
- Stereochemistry: The racemic mixture (DL) often has a different lattice energy and melting point compared to the enantiopure (R or S) forms.

Experimental Protocol: Accurate Characterization

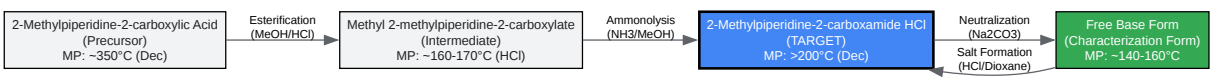
To validate the identity of 2-Methylpiperidine-2-carboxamide HCl without relying solely on variable melting points, use the following Free Base Liberation Protocol. This converts the salt to the free base, which typically exhibits a sharper, more reliable melting point.

Step-by-Step Methodology:

- Dissolution: Dissolve 100 mg of the HCl salt in 2.0 mL of minimal water.
- Neutralization: Slowly add saturated Na_2CO_3 (aq) until pH > 10. The solution may become cloudy as the free base precipitates.
- Extraction: Extract 3x with 3.0 mL of Dichloromethane (DCM) or Ethyl Acetate.
- Drying: Dry the combined organic layers over anhydrous $MgSO_4$ for 15 minutes. Filter.
- Concentration: Evaporate the solvent under reduced pressure (Rotavap) at 40°C.
- Crystallization: Recrystallize the resulting solid from a Hexane/Ethyl Acetate mixture.
- Measurement: Measure the MP of the dried free base. Target Range: 140–160°C.

Structural Workflow Visualization

The following diagram illustrates the synthesis and characterization logic, highlighting the relationship between the precursor acid, the ester intermediate, and the final amide target.



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Caption: Synthetic relationship and thermal property transitions between the acid precursor and the target amide.

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